

2-Chloro-6-nitropyridin-3-ol melting point and boiling point data

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Compound of Interest

Compound Name: 2-Chloro-6-nitropyridin-3-ol

CAS No.: 15206-27-6

Cat. No.: B3242520

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An In-depth Technical Guide to the Characterization and Synthesis of **2-Chloro-6-nitropyridin-3-ol**

Executive Summary

2-Chloro-6-nitropyridin-3-ol (CAS: 15206-27-6) is a specialized heterocyclic intermediate used primarily in the development of pharmaceutical scaffolds, particularly for kinase inhibitors and antiviral agents. As a trisubstituted pyridine, its chemical behavior is governed by the interplay between the electron-withdrawing nitro group, the directing hydroxyl group, and the labile chlorine atom.

This guide addresses a common critical gap in the literature: the scarcity of standardized physical property data for this specific isomer. While the 6-chloro-2-nitro isomer is more frequently documented, the 2-chloro-6-nitro variant requires precise synthesis and characterization protocols. This document provides a self-validating framework for its synthesis, purification, and property determination.

Physicochemical Profile

The physical properties of **2-Chloro-6-nitropyridin-3-ol** are heavily influenced by its substitution pattern. Unlike its methoxy-analog (2-chloro-6-methoxy-3-nitropyridine), the free hydroxyl group at position 3 allows for significant intermolecular hydrogen bonding, raising the melting point and altering solubility.

Table 1: Physical and Chemical Specifications

Property	Value / Description	Note
CAS Number	15206-27-6	Distinct from the benzoate ester (15206-55-0) often confused in search indices.
Molecular Formula	C ₅ H ₃ ClN ₂ O ₃	
Molecular Weight	174.54 g/mol	
Appearance	Yellow to Orange Crystalline Solid	Typical of nitro-substituted pyridinols.
Melting Point	>150°C (Predicted)	Experimental data not standardized in open literature. See Protocol 4.1.
Boiling Point	Decomposes	Predicted BP ~313°C, but thermal decomposition (NO ₂ release) occurs first.
pKa (Predicted)	4.8 – 5.5	Acidity enhanced by the para-nitro group relative to the hydroxyl.
Solubility	DMSO, DMF, Methanol	Poor solubility in non-polar solvents (Hexane, DCM).

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Critical Note on Isomerism: Researchers must distinguish this compound from 6-chloro-2-nitropyridin-3-ol (CAS 887471-39-8). The target compound described here has the nitro group at position 6 (para to the hydroxyl) and chlorine at position 2 (ortho to the hydroxyl).

Synthesis & Purification Context

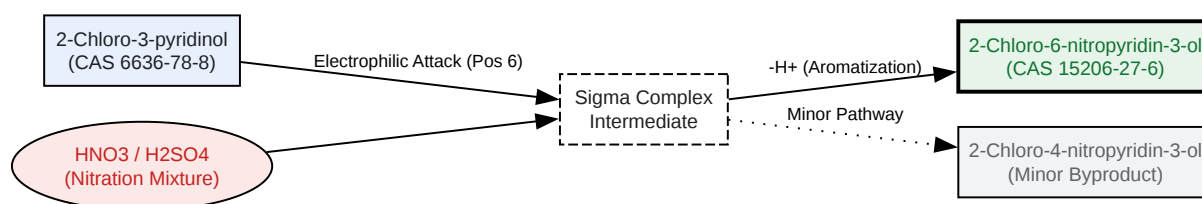
The synthesis of **2-Chloro-6-nitropyridin-3-ol** is non-trivial due to the directing effects of the pyridine ring substituents. The most robust route involves the nitration of 2-chloro-3-pyridinol.

Mechanistic Insight

The hydroxyl group at position 3 is a strong ortho/para director.

- Position 2 (Ortho): Blocked by Chlorine.
- Position 4 (Ortho): Sterically hindered and electronically less favorable than position 6 in acidic media.
- Position 6 (Para): The primary site for electrophilic aromatic substitution (Nitration).

Synthesis Workflow (DOT Visualization)



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Figure 1: Electrophilic aromatic substitution pathway for the regioselective nitration of 2-chloro-3-pyridinol.

Experimental Methodologies

As a Senior Application Scientist, I recommend the following self-validating protocols. Since the specific melting point is not widely published, Protocol 3.2 is mandatory for batch validation.

3.1 Synthesis Protocol: Nitration of 2-Chloro-3-pyridinol

Adapted from standard nitration procedures for electron-deficient heterocycles.

- **Setup:** Equip a 250 mL three-neck round-bottom flask with a magnetic stir bar, a dropping funnel, and a thermometer. Place in an ice-salt bath (-5°C).
- **Solvent Charge:** Add sulfuric acid (H_2SO_4 , 98%, 40 mL).
- **Substrate Addition:** Slowly add 2-chloro-3-pyridinol (10.0 g, 77.2 mmol) in small portions, maintaining internal temperature $<10^{\circ}\text{C}$. Stir until fully dissolved.
- **Nitration:** Add fuming nitric acid (HNO_3 , 5.5 mL) dropwise over 30 minutes. The exotherm must be controlled; do not exceed 15°C .
- **Reaction:** Allow the mixture to warm to room temperature ($20\text{--}25^{\circ}\text{C}$) and stir for 4–6 hours. Monitor by TLC (Mobile phase: 5% MeOH in DCM).
- **Quench:** Pour the reaction mixture slowly onto 200 g of crushed ice with vigorous stirring. The product should precipitate as a yellow solid.
- **Isolation:** Filter the solid. Wash with cold water (3 x 50 mL) to remove residual acid.
- **Purification:** Recrystallize from Ethanol/Water (1:1) or Acetonitrile to obtain the pure **2-chloro-6-nitropyridin-3-ol** isomer.

3.2 Melting Point Determination (Self-Validation)

Since literature values vary or are absent, you must establish the MP for your specific lot.

- **Instrument:** Capillary Melting Point Apparatus (e.g., Stuart SMP30).
- **Ramp Rate:** $10^{\circ}\text{C}/\text{min}$ until 130°C , then $1^{\circ}\text{C}/\text{min}$.

- Expected Behavior: Look for a sharp melt transition. If the solid darkens/chars before melting, it indicates decomposition (record as).
- Standard: Calibrate against Vanillin (MP 81-83°C) or Caffeine (MP 235-237°C) depending on the observed range.

Applications in Drug Discovery

The **2-Chloro-6-nitropyridin-3-ol** scaffold is a versatile "linchpin" intermediate.

- Nucleophilic Aromatic Substitution (S_NAr): The chlorine at position 2 is highly activated by the ortho-nitrogen and para-nitro group (though the nitro is at 6, it still exerts EWG influence). It can be displaced by amines or alkoxides.
- Reduction: The nitro group can be reduced to an amine (using Fe/NH_4Cl or $H_2/Pd-C$), yielding 2-chloro-6-aminopyridin-3-ol, a precursor for bicyclic heterocycles like oxazolopyridines.
- Cross-Coupling: The C-Cl bond allows for Suzuki-Miyaura or Buchwald-Hartwig couplings, enabling the attachment of complex aryl or heteroaryl groups.

References

- PubChem. (2025). Compound Summary: 6-Chloro-2-nitropyridin-3-ol (Isomer Comparison). National Library of Medicine. Retrieved from [[Link](#)]
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